

Application Notes and Protocols for Numidargistat (CB-1158) in Cell Culture

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Compound of Interest

Compound Name: Numidargistat

Cat. No.: B609684

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Numidargistat, also known as CB-1158, is a potent and orally bioavailable small-molecule inhibitor of arginase 1 (ARG1) and arginase 2 (ARG2).[1][2] Arginase is a key enzyme in the urea cycle that hydrolyzes L-arginine to ornithine and urea.[3][4] In the tumor microenvironment, increased arginase activity by myeloid-derived suppressor cells (MDSCs) leads to the depletion of L-arginine, an amino acid crucial for T-cell proliferation and function.[5][6] By inhibiting arginase, **Numidargistat** restores L-arginine levels, thereby enhancing anti-tumor immune responses.[4][5] These application notes provide detailed protocols for the dissolution, preparation, and use of **Numidargistat** in in vitro cell culture experiments.

Data Presentation

Table 1: Physical and Chemical Properties of **Numidargistat**

Property	Value	Reference
Alternate Names	CB-1158, INCB01158	[5]
Molecular Formula	C ₁₁ H ₂₂ BN ₃ O ₅	[5]
Molecular Weight	287.12 g/mol	[4][5]
CAS Number	2095732-06-0	[2][5]
Appearance	Off-white to light yellow solid	[2]

Table 2: Solubility of **Numidargistat**

Solvent	Concentration	Notes	Reference
DMSO	55 mg/mL (152.76 mM)	Requires ultrasonication. Hygroscopic DMSO can impact solubility.	[1]
Water	100 mg/mL (348.29 mM)	Requires ultrasonication.	[2]
PBS	100 mg/mL (277.75 mM)	Clear solution.	[1]

Table 3: In Vitro Inhibitory Activity of **Numidargistat**

Target	Cell Line/Enzyme	IC ₅₀	Reference
Recombinant Human Arginase 1	-	86 nM	[1] [2]
Recombinant Human Arginase 2	-	296 nM	[1] [2]
Native Arginase 1 (Human Granulocyte Lysate)	-	178 nM	[1] [2]
Native Arginase 1 (Human Erythrocyte Lysate)	-	116 nM	[1] [2]
Native Arginase 1 (Human Hepatocyte Lysate)	-	158 nM	[1] [2]
Arginase (Human HepG2 cells)	HepG2	32 µM	[1] [2]
Arginase (Human K562 cells)	K562	139 µM	[1] [2]
Arginase (Primary Human Hepatocytes)	-	210 µM	[1] [2]

Experimental Protocols

Protocol 1: Preparation of Numidargistat Stock Solution (10 mM in DMSO)

Materials:

- **Numidargistat** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Ultrasonic bath

Procedure:

- Calculate the required mass of **Numidargistat**:
 - For 1 mL of a 10 mM stock solution, the required mass is:
 - $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 287.12 \text{ g/mol} = 0.0028712 \text{ g} = 2.87 \text{ mg}$
- Weigh **Numidargistat**:
 - Carefully weigh out 2.87 mg of **Numidargistat** powder and place it into a sterile microcentrifuge tube.
- Dissolve in DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the **Numidargistat** powder.
- Aid Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the powder is not fully dissolved, place the tube in an ultrasonic bath for 5-10 minutes, or until the solution is clear.[\[1\]](#)[\[2\]](#) Gentle warming can also be applied if necessary.[\[1\]](#)
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL) in sterile microcentrifuge tubes.
 - Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)[\[2\]](#) Avoid repeated freeze-thaw cycles.[\[2\]](#)

Protocol 2: Preparation of Numidargistat Working Solution for Cell Culture

Materials:

- 10 mM **Numidargistat** stock solution in DMSO
- Complete cell culture medium appropriate for your cell line
- Sterile serological pipettes and pipette tips
- Sterile conical tubes

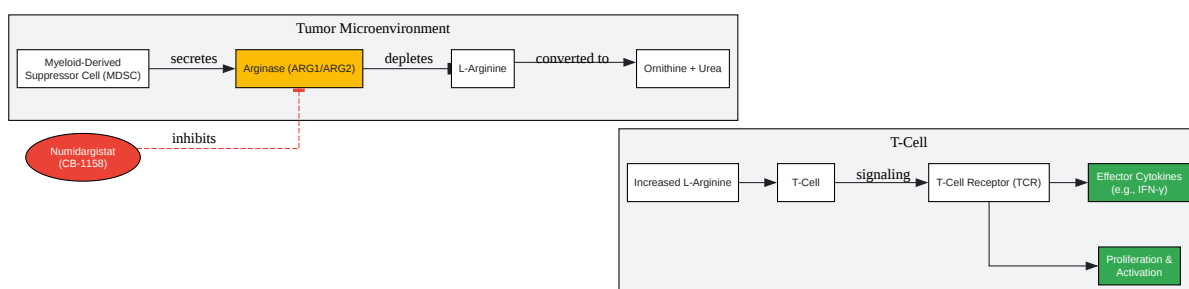
Procedure:

- Thaw Stock Solution:
 - Thaw a single aliquot of the 10 mM **Numidargistat** stock solution at room temperature.
- Determine Final Concentration:
 - Decide on the final concentration of **Numidargistat** required for your experiment. The IC₅₀ values in Table 3 can serve as a guide.
- Serial Dilution (Example for a final concentration of 10 µM):
 - Prepare an intermediate dilution by adding 10 µL of the 10 mM stock solution to 990 µL of complete cell culture medium. This results in a 100 µM intermediate solution.
 - Prepare the final working solution by adding a specific volume of the intermediate solution to your cell culture plate wells. For example, to achieve a 10 µM final concentration in a well containing 1 mL of medium, add 100 µL of the 100 µM intermediate solution.
- Vehicle Control:
 - Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the **Numidargistat**-treated wells. This is crucial to account for any effects of the solvent on the cells.
- Immediate Use:

- It is recommended to prepare fresh working solutions for each experiment and use them promptly.^[1]

Mandatory Visualizations

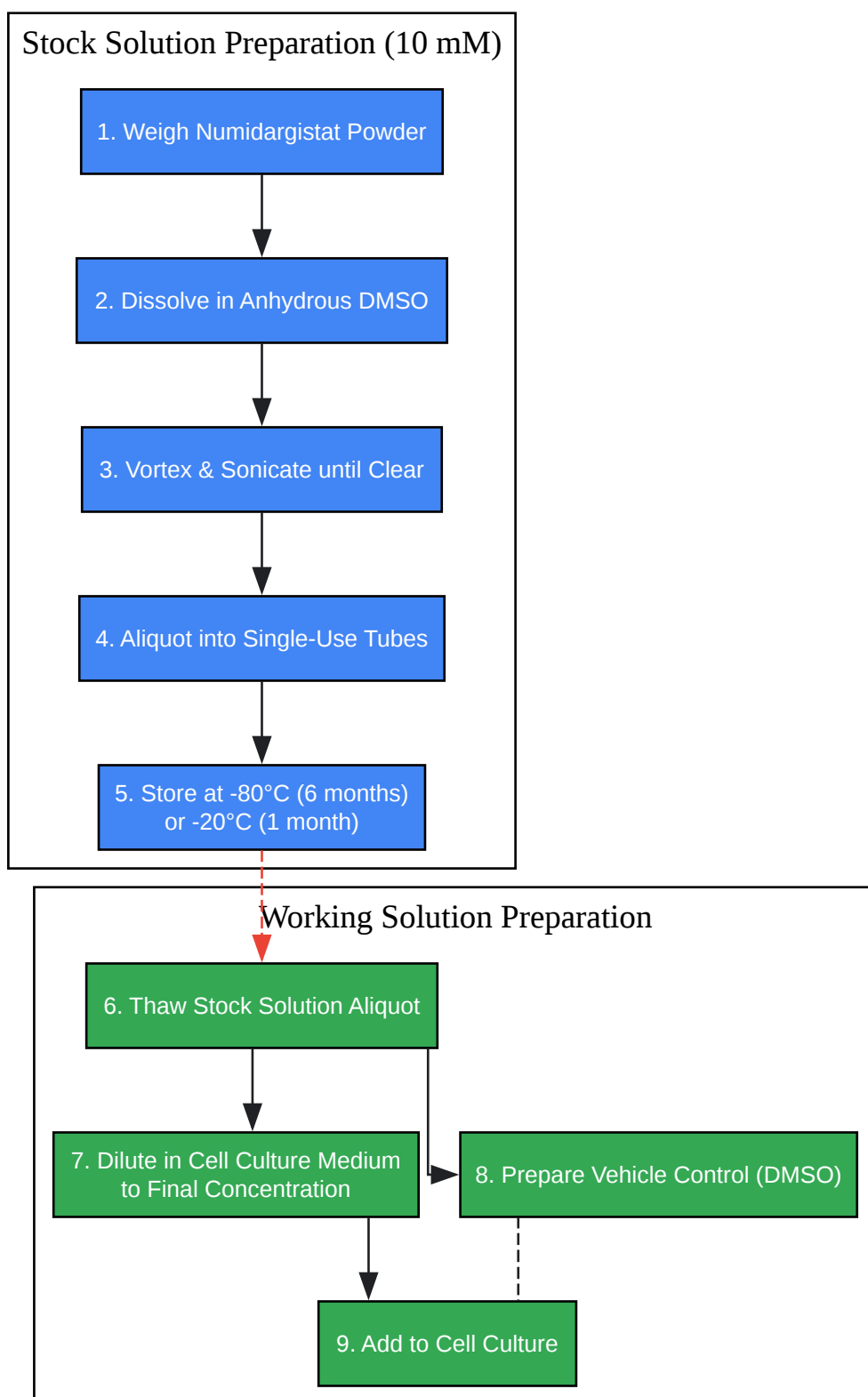
Signaling Pathway of Numidargistat Action



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Caption: **Numidargistat** inhibits arginase, increasing L-arginine for T-cell activation.

Experimental Workflow for Numidargistat Solution Preparation



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Caption: Workflow for preparing **Numidargistat** stock and working solutions.

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